

In-Depth Technical Guide to Mecillinam-d12: Physicochemical Properties and Analytical Methodologies

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Compound of Interest

Compound Name: Mecillinam-d12

Cat. No.: B15556214

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This technical guide provides a comprehensive overview of the physical and chemical properties of **Mecillinam-d12**, a deuterated analog of the antibiotic Mecillinam. It is intended for researchers, scientists, and professionals in drug development who are utilizing **Mecillinam-d12** as an internal standard in analytical and pharmacokinetic studies. This document details its core properties, relevant experimental protocols for its use and analysis, and visual representations of its mechanism of action and analytical workflows.

Core Physicochemical Properties

Mecillinam-d12 is a stable, deuterium-labeled version of Mecillinam, an amidinopenicillin antibiotic.[1] The incorporation of twelve deuterium atoms provides a distinct mass difference, making it an ideal internal standard for mass spectrometry-based quantification of Mecillinam in biological matrices.[2]

Quantitative Data Summary

The following tables summarize the key physical and chemical properties of **Mecillinam-d12** and its non-labeled parent compound, Mecillinam.

Table 1: Physicochemical Properties of **Mecillinam-d12**

Property	Value	Reference(s)
Molecular Formula	C ₁₅ H ₁₁ D ₁₂ N ₃ O ₃ S	[3][4]
Molecular Weight	337.50 g/mol	[3][4]
Appearance	Pale Yellow Solid	[3]
Synonyms	(2S,5R,6R)-6-(((E)-(azepan-1-yl-d12)methylene)amino)-3,3-dimethyl-7-oxo-4-thia-1-azabicyclo[3.2.0]heptane-2-carboxylic acid	[3][4]

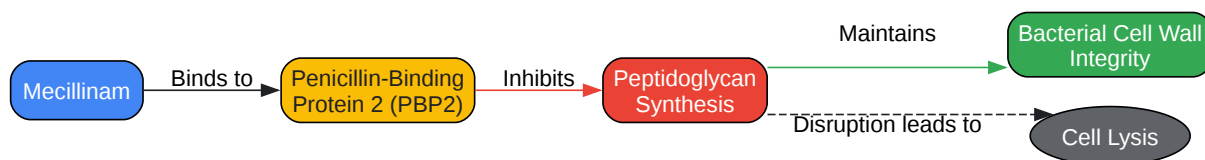
Table 2: Physicochemical Properties of Mecillinam (Non-labeled)

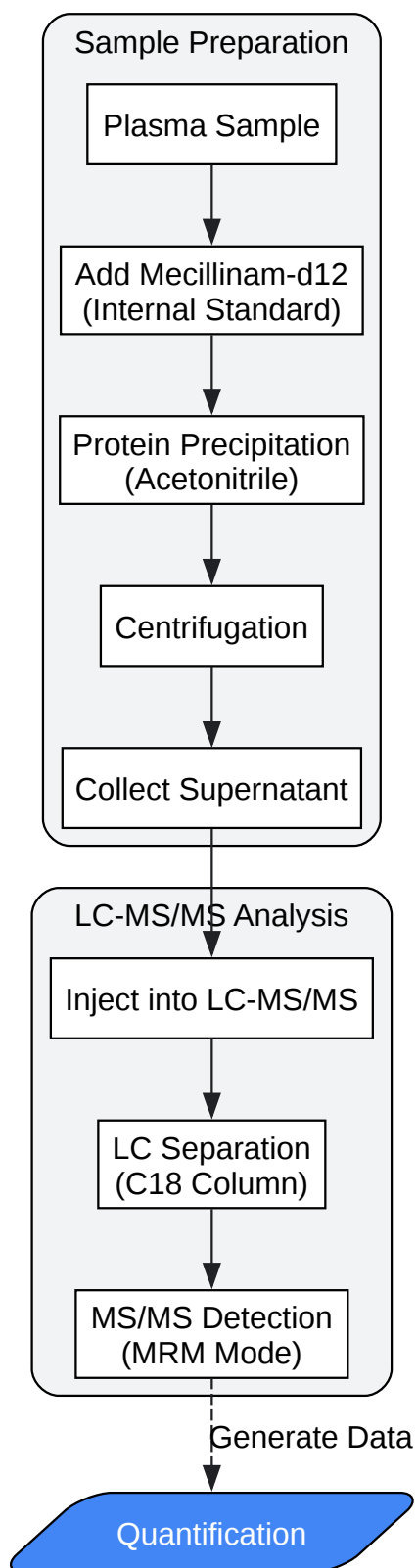
Property	Value	Reference(s)
Molecular Formula	C ₁₅ H ₂₃ N ₃ O ₃ S	[5]
Molecular Weight	325.43 g/mol	[6]
CAS Number	32887-01-7	[5]
Melting Point	156 °C (with decomposition)	[7]
Solubility	0.0103 mg/mL (at 25 °C)	[7]
LogP	1.3	[7]

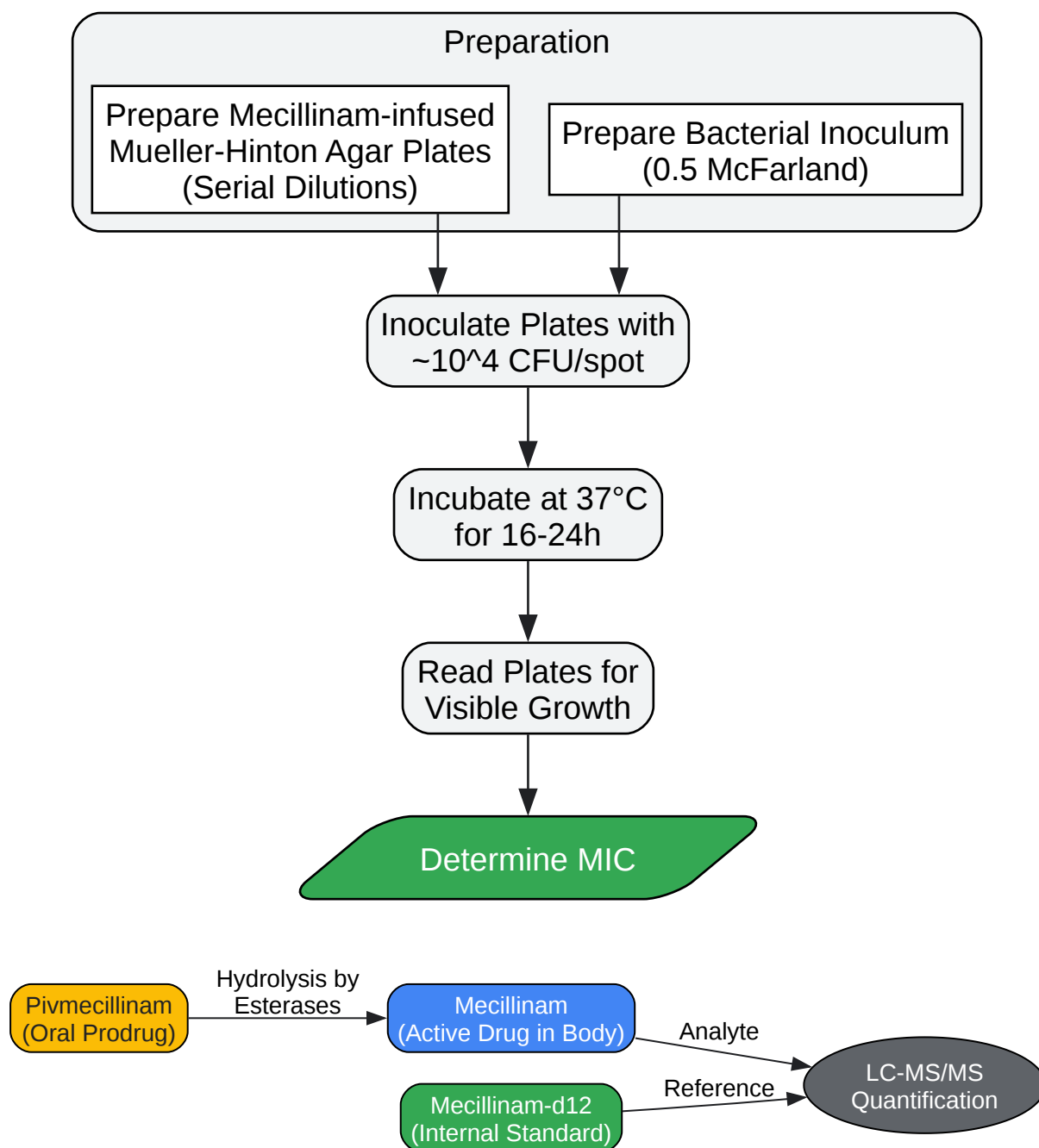
Mechanism of Action of Mecillinam

Mecillinam exhibits a unique mechanism of action among β -lactam antibiotics. It selectively binds to Penicillin-Binding Protein 2 (PBP2) in Gram-negative bacteria.[8][9][10] This binding inhibits the final transpeptidation step of peptidoglycan synthesis, which is crucial for maintaining the bacterial cell wall's integrity.[11][12] The disruption of cell wall synthesis leads to the formation of osmotically unstable, spherical cells, and ultimately results in cell lysis.[8][9]

This specific targeting of PBP2 distinguishes it from many other penicillins that primarily target PBPs 1 and 3.^[7]







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